

# 5-(chloromethyl)-1-methyl-1H-pyrazole safety and handling

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## Compound of Interest

Compound Name: 5-(chloromethyl)-1-methyl-1H-pyrazole

Cat. No.: B1281641

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An In-depth Technical Guide to the Safety and Handling of **5-(chloromethyl)-1-methyl-1H-pyrazole** and Its Hydrochloride Salt

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **5-(chloromethyl)-1-methyl-1H-pyrazole** and its hydrochloride salt, compounds of interest in medicinal chemistry and drug development.<sup>[1]</sup> Due to the limited availability of data for the free base, this document heavily references information for the hydrochloride salt and other closely related pyrazole derivatives. Professionals handling these materials must exercise caution and adhere to the safety protocols outlined herein.

## Hazard Identification and Classification

**5-(Chloromethyl)-1-methyl-1H-pyrazole** hydrochloride is classified as a hazardous substance. The GHS classification indicates it is harmful if swallowed and causes severe skin burns and eye damage.<sup>[2]</sup>

Table 1: GHS Hazard Classification for **5-(chloromethyl)-1-methyl-1H-pyrazole** hydrochloride

Hazard Class	Category	Hazard Statement
Acute toxicity, oral	Category 4	H302: Harmful if swallowed[2] [3]
Skin Corrosion/Irritation	Category 1B	H314: Causes severe skin burns and eye damage[2]
Serious Eye Damage/Eye Irritation	Category 1	H318: Causes serious eye damage[2]

Source: AK Scientific, Inc. Safety Data Sheet[2]

Signal Word: Danger[2]

Hazard Pictograms:

- GHS05: Corrosion
- GHS07: Exclamation mark

## Physical and Chemical Properties

Understanding the physical and chemical properties of a substance is crucial for its safe handling and storage.

Table 2: Physical and Chemical Properties

Property	5-(chloromethyl)-1-methyl-1H-pyrazole hydrochloride
CAS Number	1434128-56-9[2][4]
Molecular Formula	C5H8Cl2N2
Molecular Weight	167.04 g/mol
Appearance	Solid
Chemical Stability	Stable under recommended storage conditions. [4]

## Experimental Protocols: Safe Handling and Personal Protection

Adherence to strict experimental protocols is paramount to ensure the safety of laboratory personnel.

### Engineering Controls

- Ventilation: Work with this compound should be conducted in a well-ventilated area, preferably within a chemical fume hood.[4][5][6] Appropriate exhaust ventilation should be in place where dusts may form.[4][6]
- Eyewash Stations and Safety Showers: Facilities must be equipped with readily accessible eyewash stations and safety showers.[2][7]

### Personal Protective Equipment (PPE)

A comprehensive PPE regimen is mandatory when handling **5-(chloromethyl)-1-methyl-1H-pyrazole** and its derivatives.

Table 3: Recommended Personal Protective Equipment

Body Part	Protection	Standard
Eyes/Face	Safety glasses with side-shields or tightly fitting safety goggles.[4][5][8]	EN166 (EU) or NIOSH (US) approved.[4][5][8]
Skin	Chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected before use and disposed of properly.[4][6][8] A complete suit protecting against chemicals is recommended.[6]	EU Directive 89/686/EEC and standard EN 374.[4]
Respiratory	For nuisance exposures, a P95 (US) or P1 (EU) particle respirator. For higher-level protection, use type OV/AG/P99 (US) or ABEK-P2 (EU) respirator cartridges.[8]	NIOSH (US) or CEN (EU) approved.[8]

## Hygiene Practices

- Avoid contact with skin, eyes, and clothing.[2][4]
- Wash hands thoroughly after handling, before breaks, and at the end of the workday.[6][8]
- Do not eat, drink, or smoke in laboratory areas.[5]
- Contaminated clothing should be removed immediately and washed before reuse.[2][9]

## First Aid Measures

In the event of exposure, immediate and appropriate first aid is critical.

Table 4: First Aid Procedures

Exposure Route	Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[4][5][8]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing.[2][9] Wash off with soap and plenty of water.[4][8] Seek immediate medical attention.[2]
Eye Contact	Immediately rinse eyes cautiously with plenty of water for at least 15 minutes.[4][5][8] Remove contact lenses if present and easy to do. Continue rinsing.[2][5] Seek immediate medical attention.[2][5]
Ingestion	Do NOT induce vomiting.[5] Rinse mouth with water.[4][8] Never give anything by mouth to an unconscious person.[4][8] Seek immediate medical attention.[5]

## Firefighting and Accidental Release Measures

### Firefighting

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[4][6][8]
- Specific Hazards: Thermal decomposition can release toxic and irritating gases and vapors, including carbon oxides, nitrogen oxides (NOx), and hydrogen chloride gas.[5][8]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[5][8][10]

### Accidental Release

- Personal Precautions: Use personal protective equipment.[4][8] Evacuate personnel to safe areas.[6][8] Ensure adequate ventilation.[4][8] Avoid dust formation and breathing dust, vapors, mist, or gas.[4][6][8]
- Environmental Precautions: Prevent the product from entering drains or waterways.[8][9]
- Containment and Cleanup: Sweep up and shovel the material.[8] Pick up and arrange disposal without creating dust.[8] Place in suitable, closed containers for disposal.[6][8]

## Storage and Disposal

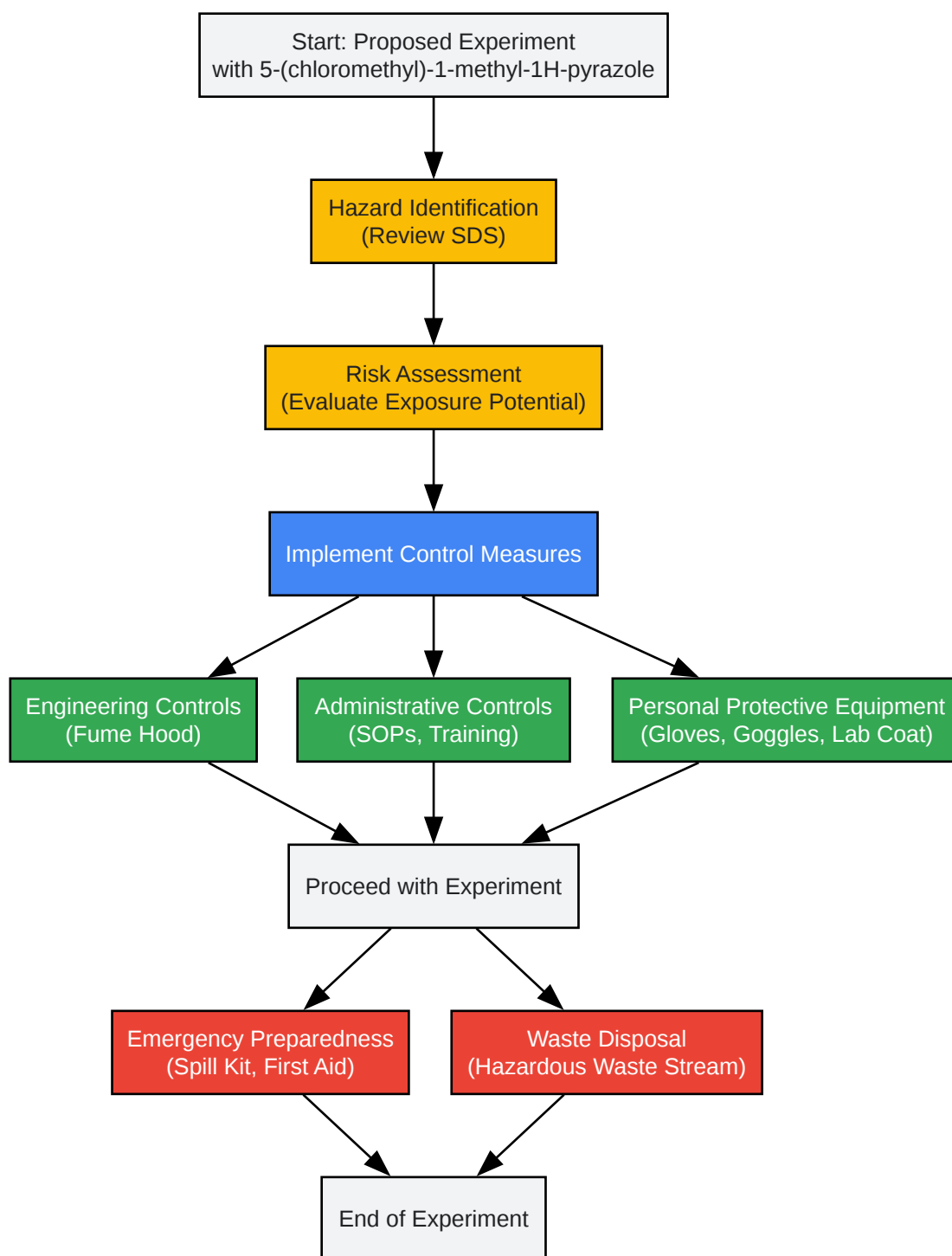
- Storage: Store in a cool, dry, and well-ventilated place.[2][10] Keep the container tightly closed.[2][5][10] Store locked up.[2][5]
- Disposal: Dispose of this material and its container at a licensed hazardous-waste disposal plant.[5][8] Disposal should be in accordance with all applicable federal, state, and local regulations.

## Toxicological Information

Detailed toxicological studies for **5-(chloromethyl)-1-methyl-1H-pyrazole** are not readily available. However, the GHS classification indicates that the hydrochloride salt is harmful if swallowed.[2][3] Ingestion may cause severe swelling and damage to delicate tissues.[5] The substance is corrosive and causes severe skin burns and eye damage.[2][5] It may also cause respiratory irritation.[5][11][12]

## Visualizing Safe Handling Workflow

The following diagram illustrates a logical workflow for the risk assessment and mitigation process when working with **5-(chloromethyl)-1-methyl-1H-pyrazole**.



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Caption: Risk assessment and mitigation workflow for handling **5-(chloromethyl)-1-methyl-1H-pyrazole**.

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